

# Application Notes and Protocols for Vipoglanstat in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Vipoglanstat (also known as BI 1029539 and GS-248) is a potent and selective, orally active small molecule inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1).[1][2] mPGES-1 is a key enzyme in the inflammatory cascade, responsible for the conversion of prostaglandin H2 (PGH2) to prostaglandin E2 (PGE2).[2] By selectively inhibiting mPGES-1, Vipoglanstat effectively reduces the production of the pro-inflammatory mediator PGE2. A notable feature of its mechanism is the potential shunting of the PGH2 substrate towards the synthesis of other prostaglandins, such as the vasodilatory and anti-platelet aggregator prostacyclin (PGI2).[2] This targeted action makes Vipoglanstat a valuable tool for investigating the roles of PGE2 in various physiological and pathological processes, including inflammation, pain, and cancer, with a potentially improved safety profile compared to non-steroidal anti-inflammatory drugs (NSAIDs) that inhibit upstream cyclooxygenase (COX) enzymes.

These application notes provide detailed protocols for the preparation and use of **Vipoglanstat** in cell culture experiments, focusing on the inhibition of PGE2 production in a relevant cell model and the assessment of cell viability.

## Physicochemical and Solubility Data

A clear understanding of **Vipoglanstat**'s properties is crucial for accurate and reproducible experimental results. The following table summarizes its key characteristics.

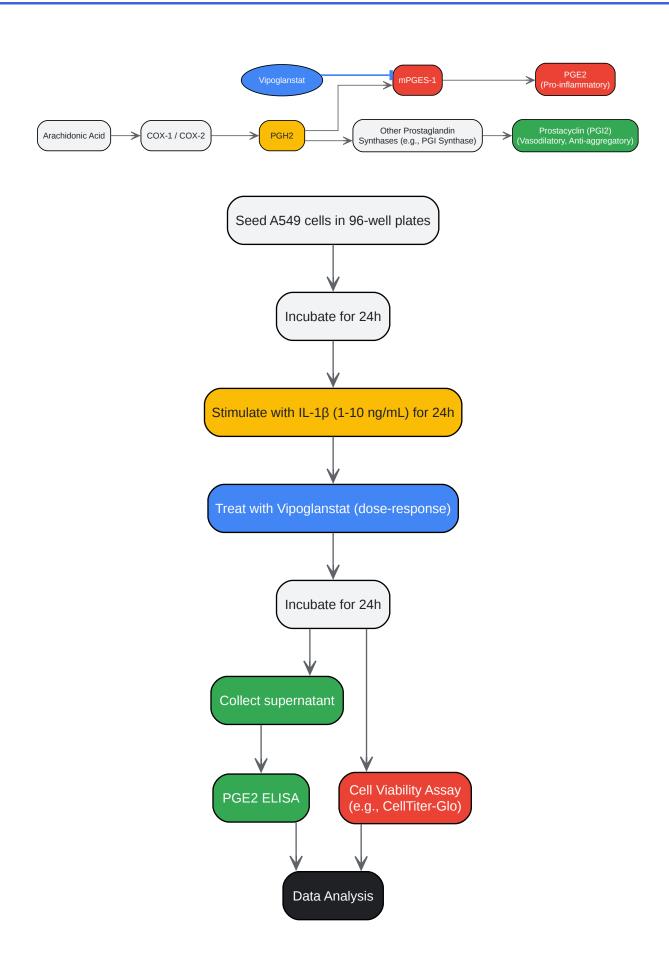


Property	Value	Reference(s)
Synonyms	BI 1029539, GS-248	[1][2]
Molecular Formula	C30H34Cl2F5N5O3	
Molecular Weight	678.52 g/mol	_
CAS Number	1360622-01-0	_
In Vitro IC50 (cell-free)	~1 nM	[1][3]
Ex Vivo IC50 (human whole blood)	≤0.5 nM	[2][4]
Solubility	Soluble in DMSO (≥150 mg/mL)	
Appearance	Crystalline solid	_

## **Signaling Pathway of Vipoglanstat Action**

**Vipoglanstat** targets the terminal enzyme mPGES-1 in the arachidonic acid cascade. The diagram below illustrates the mechanism of action.







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### References

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